

Preclinical toxicology studies of Teneligliptin hydrobromide

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Compound of Interest

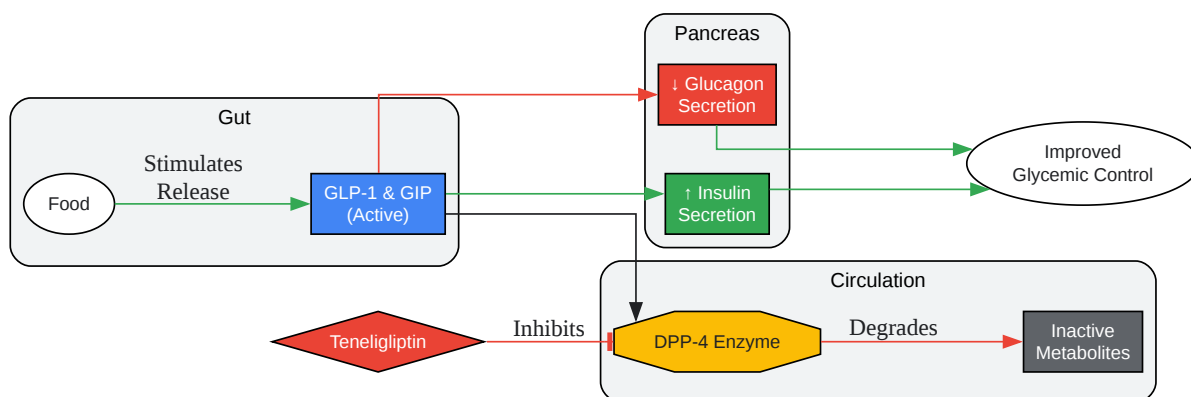
Compound Name: Teneligliptin hydrobromide

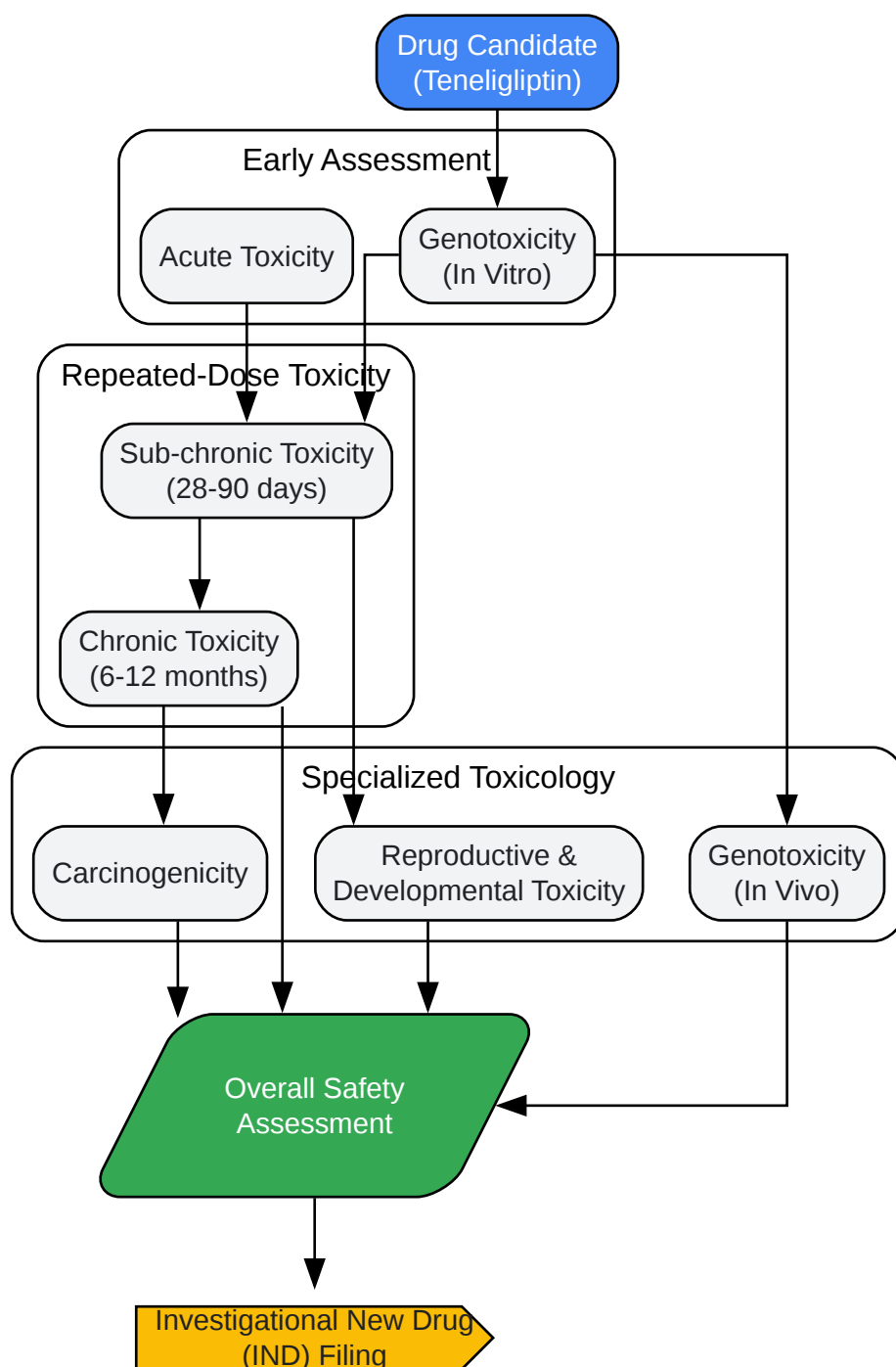
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Mechanism of Action: DPP-4 Inhibition

Teneligliptin exerts its therapeutic effect by inhibiting the DPP-4 enzyme. This enzyme is responsible for the rapid degradation of incretin hormones, primarily glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP). By preventing this degradation, Teneligliptin increases the levels of active incretins, which in turn stimulate glucose-dependent insulin secretion and suppress glucagon secretion from the pancreas, ultimately leading to improved glycemic control.[3]





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- 3. hrpub.org [hrpub.org]
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